

1,3-Diiodotetrafluorobenzene safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 1,3-Diiodotetrafluorobenzene

Cat. No.: B3037956

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Technical Support Center: 1,3-Diiodotetrafluorobenzene

A Guide for Researchers, Scientists, and Drug Development Professionals

As a Senior Application Scientist, my goal is to bridge the gap between material specifications and practical, safe laboratory application. This guide is structured as a technical support hub to address the common and critical questions that arise when working with **1,3-Diiodotetrafluorobenzene**. It is designed to provide not just instructions, but the scientific reasoning behind them, ensuring every protocol is a self-validating system for safety and experimental integrity.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Section 1: Hazard Identification & Initial Risk Assessment

Question: What are the primary hazards I need to be aware of when working with **1,3-Diiodotetrafluorobenzene**?

Answer: **1,3-Diiodotetrafluorobenzene** is classified with several key hazards that demand careful handling. According to the Globally Harmonized System (GHS), its primary

classifications are:

- Skin Irritation (Category 2): Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

This profile is typical for many halogenated aromatic compounds, which can be reactive and irritating to mucosal surfaces.[\[4\]](#)[\[5\]](#) The presence of iodine and fluorine on the benzene ring contributes to its reactivity and potential biological effects.

GHS Hazard Summary Table

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation [2] [3]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation [2] [3]
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation [2] [3]

| Specific Target Organ Toxicity, Single Exposure | 3 | H335: May cause respiratory irritation[\[2\]](#)[\[3\]](#) |

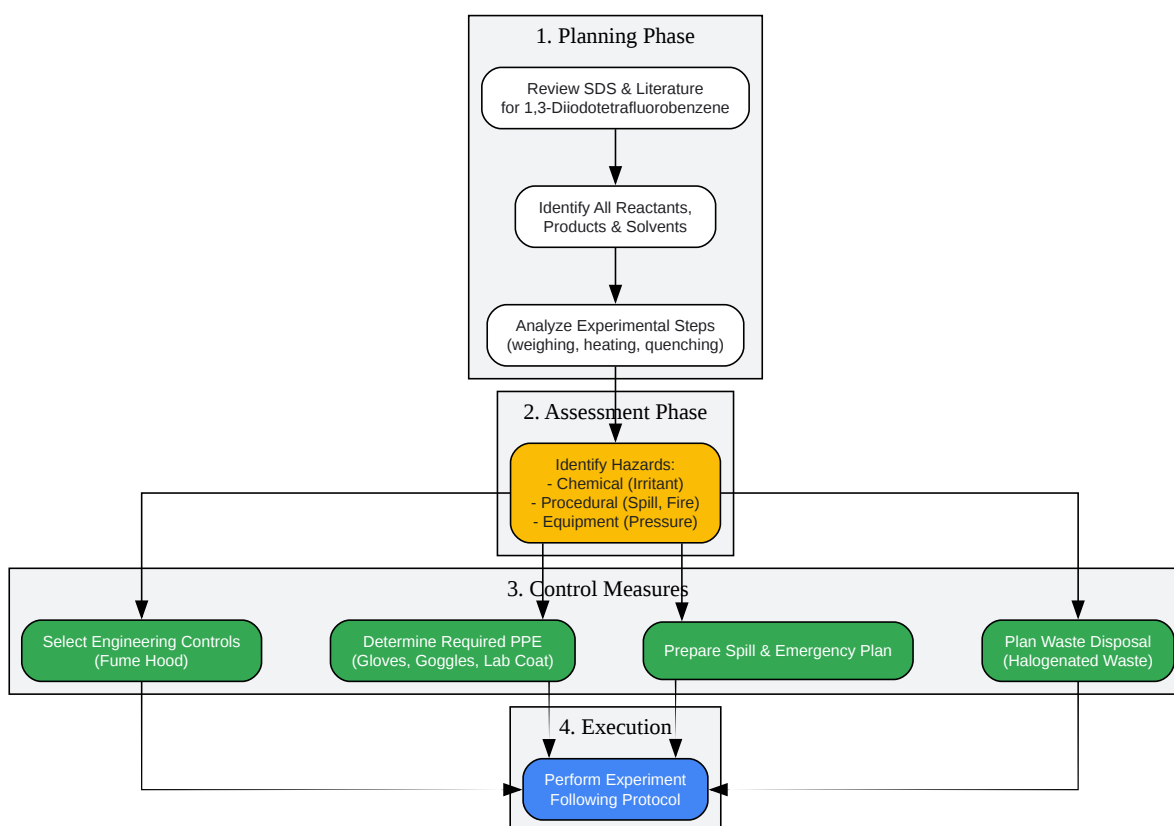
Question: I'm planning a new synthesis using **1,3-Diiodotetrafluorobenzene**. What is my first step in creating a safe experimental plan?

Answer: Your first step is to conduct a thorough risk assessment. This is a logical process to identify hazards and implement control measures before you enter the lab. Simply reading the Safety Data Sheet (SDS) is not enough; you must translate its information into actionable steps for your specific experiment.

- Causality Explained: A risk assessment forces you to consider the scale of your reaction, the equipment you will use, and the specific manipulations involved (e.g., heating, distillation,

transfer). A small-scale reaction in a closed system has different risks than a large-scale open-vessel procedure.

Below is a workflow diagram illustrating the essential steps of a pre-experiment risk assessment.



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Caption: Risk assessment workflow for handling hazardous chemicals.

Section 2: Personal Protective Equipment (PPE) Protocols

Question: What is the mandatory PPE for handling **1,3-Diiodotetrafluorobenzene**?

Answer: A comprehensive PPE plan is non-negotiable.^[6] Given the compound's irritant properties, the focus is on preventing skin, eye, and respiratory contact.

Recommended PPE Table

Body Part	Required PPE	Rationale & Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for damage before use. If performing operations with a high risk of splash or contamination, consider double-gloving. Change gloves immediately if you suspect contamination. [7] [8]
Eyes	Safety goggles	Chemical splash goggles are mandatory to provide a seal around the eyes and protect against dust, splashes, and aerosols. [7] [8] [9] Standard safety glasses with side shields are insufficient.
Face	Face shield (in addition to goggles)	A face shield must be worn over goggles during procedures with a high splash potential, such as transferring solutions or handling larger quantities. [8] [9]
Body	Full-length laboratory coat	A lab coat with long sleeves and a closed front is required to protect skin and personal clothing from contamination. [8]

| Feet | Closed-toe shoes | Safety shoes are recommended to protect against spills and falling objects.[\[1\]](#) |

Question: When is respiratory protection required?

Answer: All handling of solid **1,3-Diiodotetrafluorobenzene** or its solutions should be conducted within a certified chemical fume hood.^{[6][8]} The fume hood serves as the primary engineering control to prevent inhalation of dust or vapors.^{[1][6]}

- Expert Insight: The purpose of the fume hood is twofold: it protects you from inhaling the chemical, and it contains any potential spills or dust generation, preventing contamination of the general lab environment.

A NIOSH-approved respirator with organic vapor cartridges may be necessary only in situations where engineering controls are inadequate or during a large-scale emergency response, which should be handled by trained personnel.^{[6][7]} For all routine lab work, a properly functioning fume hood is the standard requirement.^[6]

Section 3: Safe Handling & Storage Procedures

Question: What are the essential engineering controls for working with this solid compound?

Answer: The primary engineering controls are:

- Chemical Fume Hood: As mentioned, this is mandatory for all manipulations. Ensure the sash is kept at the lowest possible height that still allows for comfortable work.^[6]
- Ventilation: The lab should have good general ventilation to support the fume hoods.^{[1][7]}
- Emergency Equipment: An emergency eyewash station and safety shower must be immediately accessible in the vicinity of any potential exposure.^[1]

Question: How should I properly store **1,3-Diiodotetrafluorobenzene**?

Answer: Proper storage is critical to maintaining the compound's integrity and ensuring safety.

- Container: Keep the container tightly closed when not in use.^{[1][7]}
- Location: Store in a cool, dry, and well-ventilated area.^{[1][7]}
- Temperature: Recommended storage is at 2–8 °C.^[1]

- **Light Sensitivity:** The material is noted as being light-sensitive, so store it in an opaque container or in a dark location like a cabinet.[\[1\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents.[\[10\]](#)[\[11\]](#)

Question: Can you provide a step-by-step protocol for weighing and preparing a solution of **1,3-Diiodotetrafluorobenzene**?

Answer: Certainly. This protocol is designed to minimize exposure and prevent contamination.

Protocol: Weighing and Dissolving a Solid Irritant

- **Preparation (Inside the Fume Hood):**
 - Ensure the fume hood is on and the work area (sash down) is clean and uncluttered.[\[6\]](#)
 - Place a tared weigh boat on an analytical balance inside the hood.
 - Lay down absorbent bench paper to contain any minor spills.
- **Weighing the Compound:**
 - Wearing all required PPE (gloves, goggles, lab coat), carefully open the container of **1,3-Diiodotetrafluorobenzene**.
 - Using a clean spatula, carefully transfer the required amount of solid to the weigh boat. Avoid generating dust. If dust is generated, wait for it to settle within the hood before proceeding.
 - Close the primary container securely.
- **Transfer and Dissolution:**
 - Carefully add the weighed solid to your reaction flask or beaker.
 - Use a small amount of the chosen solvent to rinse the weigh boat and the spatula, ensuring a complete quantitative transfer.

- Add the remaining solvent and proceed with your experiment.
- Cleanup:
 - Dispose of the used weigh boat and any contaminated bench paper into the designated solid halogenated waste container.[\[6\]](#)
 - Wipe down the spatula with a solvent-moistened towel, disposing of the towel in the same waste container.
 - Wash hands thoroughly after the procedure, even after removing gloves.[\[1\]](#)[\[7\]](#)

Section 4: Emergency Procedures & Troubleshooting

Question: What should I do in case of accidental skin or eye contact?

Answer: Immediate action is critical to mitigate irritation.

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) Remove any contaminated clothing and wash it before reuse.[\[1\]](#)[\[7\]](#) If skin irritation occurs or persists, seek medical advice.[\[1\]](#)[\[7\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[\[1\]](#)[\[7\]](#) If present, remove contact lenses after the initial flushing if it is easy to do so, and continue rinsing.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing.[\[1\]](#)[\[7\]](#) If breathing is difficult or if the person feels unwell, seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse the mouth with water and seek medical advice.[\[1\]](#)[\[7\]](#)

Question: How do I handle a small spill of **1,3-Diiodotetrafluorobenzene** powder in the lab?

Answer: For a small spill (that you are trained and equipped to handle) contained within a fume hood:

- Alert Personnel: Inform others in the immediate area.
- Ensure PPE: Confirm you are wearing appropriate PPE, including gloves, goggles, and a lab coat.
- Contain & Clean:
 - Do not use water if the powder is dry, as this can create a slurry that is harder to manage.
 - Gently cover the spill with a dry chemical absorbent or sand to prevent dust from becoming airborne.[1]
 - Carefully sweep or shovel the mixture into a clearly labeled, sealable container for hazardous waste disposal.[1][7] Avoid generating dust during this process.[1][7]
- Decontaminate: Once the bulk material is removed, wipe the area with a cloth dampened with a suitable solvent (like acetone or ethanol), followed by soap and water.[6]
- Dispose: Place all cleanup materials (absorbent, contaminated cloths, gloves) into the designated halogenated hazardous waste container.[6][12]

For large spills or any spill outside of a fume hood, evacuate the area and contact your institution's emergency response team.[13][14]

Question: What are the hazardous decomposition products I should be aware of in case of a fire?

Answer: In the event of a fire, thermal decomposition of **1,3-Diiodotetrafluorobenzene** can release highly toxic and corrosive gases.[7] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.[1] Hazardous decomposition products include:

- Carbon oxides (CO, CO₂)
- Hydrogen fluoride (HF)[1]
- Hydrogen iodide (HI)[1]

Section 5: Waste Disposal

Question: How do I correctly dispose of waste containing **1,3-Diiodotetrafluorobenzene**?

Answer: Waste containing this compound is considered hazardous and must be disposed of according to institutional and local regulations.

- Segregation is Key: Halogenated organic waste must be collected in a separate, designated waste container from non-halogenated waste.[6] This is because halogenated compounds require specific incineration processes to prevent the formation of dioxins and other persistent pollutants.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**1,3-Diiodotetrafluorobenzene**," and any other components in the waste stream.[6]
- Container Management: Keep the waste container closed when not in use.[15] Do not overfill containers (a maximum of 90% capacity is a common rule).[15][16] Store the waste container in a secondary containment bin in a well-ventilated area.
- Disposal Procedure: Follow your institution's specific procedures for hazardous waste pickup.[1] This typically involves arranging for collection by the Environmental Health & Safety (EHS) department.

Physical & Chemical Data

Property	Value	Source
CAS Number	67815-57-0	[2][17][18][19]
Molecular Formula	C ₆ F ₄ I ₂	[2][17][18]
Molecular Weight	401.87 g/mol	[2][17]
Boiling Point	256.5 °C at 760 mmHg	[17]
Density	2.671 g/cm ³	[17]
Flash Point	103.6 °C	[17]

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